

4-(Indolin-1-yl)benzoic Acid: Structural Architecture and Synthetic Utility[1]

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Compound of Interest

Compound Name: 4-(Indolin-1-yl)benzoic acid

Cat. No.: B11868236

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Abstract

4-(Indolin-1-yl)benzoic acid (CAS: 1020933-45-2) represents a critical donor-acceptor (D- π -A) scaffold in the fields of organic electronics and medicinal chemistry.[1][2] Characterized by a fused bicyclic indoline donor coupled to a benzoic acid acceptor, this molecule serves as a fundamental building block for metal-free organic dyes in Dye-Sensitized Solar Cells (DSSCs) and as a privileged structure in kinase inhibitor discovery.[1] This technical guide provides a comprehensive analysis of its chemical architecture, validated synthetic protocols, and physicochemical properties, designed for researchers requiring high-purity synthesis and application data.

Chemical Structure & Molecular Architecture[1]

Structural Analysis

The molecule consists of a 2,3-dihydro-1H-indole (indoline) moiety attached via the nitrogen atom to the para-position of a benzoic acid ring.[1]

- **Donor Moiety (Indoline):** Unlike the fully aromatic indole, the indoline ring is non-aromatic in the five-membered section. This structural feature is critical; the nitrogen lone pair in indoline

is less delocalized into the bicyclic system compared to indole, making it more available for donation into the attached phenyl ring. This enhances the Intramolecular Charge Transfer (ICT) capability.[3]

- -Spacer (Phenylene): The central benzene ring acts as a conductive bridge, facilitating electron flow from the nitrogen donor to the carbonyl acceptor.
- Acceptor/Anchor (Carboxylic Acid): The carboxylic acid group serves a dual purpose: it is an electron-withdrawing group (EWG) that polarizes the molecule, and it functions as an anchoring group for binding to metal oxide surfaces (e.g.,
) in photovoltaic applications.

Electronic Push-Pull Mechanism

The connectivity creates a classic "Push-Pull" system.[1] Upon photoexcitation, electron density shifts from the electron-rich indoline nitrogen across the phenyl bridge to the electron-deficient carboxyl group.[1]



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Figure 1: Electronic charge transfer vector in **4-(Indolin-1-yl)benzoic acid**.

Physicochemical Properties[1][4][5][6]

The following data summarizes the core physical characteristics of **4-(Indolin-1-yl)benzoic acid**.

Property	Value	Notes
CAS Number	1020933-45-2	
Molecular Formula		
Molecular Weight	239.27 g/mol	
Physical State	Solid powder	
Solubility	DMSO, DMF, MeOH (Mod.) [1] [2] [4] [5]	Typically pale yellow to off-white Insoluble in water; soluble in aqueous base
pKa (Calc.)	~4.2 - 4.5	Comparable to benzoic acid derivatives
LogP (Calc.)	~3.2	Lipophilic character dominates
H-Bond Donors	1	Carboxylic acid -OH
H-Bond Acceptors	2	Carbonyl O, Indoline N (weak)

Synthesis & Fabrication Protocols

To ensure high purity (>98%) suitable for device fabrication or biological screening, a Palladium-catalyzed Buchwald-Hartwig amination is the recommended route over nucleophilic aromatic substitution (

), as it avoids harsh conditions that may degrade the indoline ring.

Synthetic Workflow (Buchwald-Hartwig Protocol)

Step 1: N-Arylation (Coupling)[\[1\]](#)

- Reactants: Indoline (1.0 eq) + Methyl 4-bromobenzoate (1.1 eq).[\[1\]](#)
- Catalyst:

(2 mol%) or

.

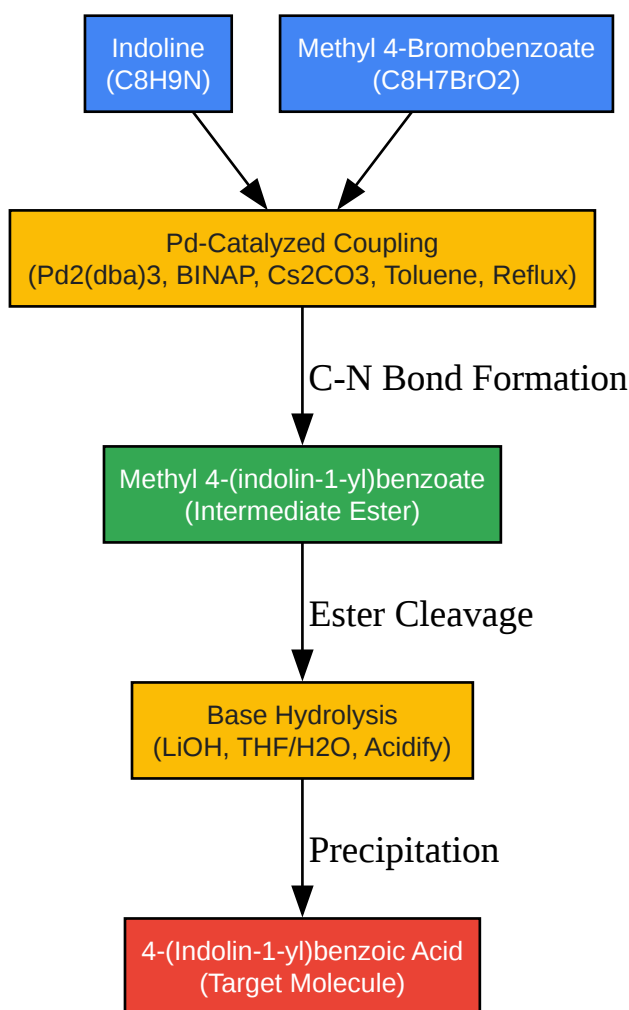
- Ligand: BINAP (4 mol%) or Xantphos (for enhanced stability).
- Base:

(2.0 eq) or

.
- Solvent: Anhydrous Toluene or Dioxane (degassed).
- Conditions: Reflux (100-110°C) under Argon/Nitrogen for 12-16 hours.
- Workup: Filter through Celite, concentrate, and purify via column chromatography (Hexane:EtOAc gradient).

Step 2: Ester Hydrolysis (Deprotection)

- Reactants: Methyl 4-(indolin-1-yl)benzoate (1.0 eq) + LiOH·H₂O (3.0 eq).
- Solvent: THF:H₂O:MeOH (3:1:1).
- Conditions: Stir at RT or mild heat (50°C) for 4-6 hours.
- Workup: Acidify with 1M HCl to pH ~2-3. The product precipitates as a solid.
- Purification: Recrystallization from Ethanol/Water or Acetone.[\[1\]](#)



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Figure 2: Two-step synthesis of **4-(Indolin-1-yl)benzoic acid** via Palladium catalysis.[1]

Applications & Utility

Organic Electronics & Photovoltaics (DSSCs)

This molecule serves as a fundamental D-A building block for metal-free organic dyes.[1]

- Mechanism: The indoline donor efficiently injects electrons into the excited state, while the benzoic acid anchors to the semiconductor surface ().

- **Performance:** Compared to simpler triphenylamine dyes, indoline-based dyes often exhibit higher molar extinction coefficients due to the planarization of the donor unit, leading to improved light harvesting.
- **Derivatives:** Often used as a precursor for more complex dyes like D102, D131, and D149, where the benzoic acid moiety is modified or extended with additional -spacers (e.g., thiophene) to red-shift absorption.

Medicinal Chemistry

Indoline scaffolds are privileged structures in drug discovery.[\[1\]](#)

- **Kinase Inhibition:** The **4-(indolin-1-yl)benzoic acid** motif mimics the binding interactions of several kinase inhibitors, particularly those targeting the ATP-binding pocket where the carboxylic acid can form hydrogen bonds with key residues (e.g., Lysine, Aspartate).[\[1\]](#)
- **Bioisosteres:** It serves as a rigidified analog of N-phenylaniline derivatives, often improving metabolic stability by reducing the conformational freedom of the nitrogen atom.

Experimental Validation (Characterization)

To confirm the identity and purity of the synthesized compound, the following spectroscopic data should be obtained:

- **¹H NMR (400 MHz, DMSO-d₆):**
 - ~12.5 ppm (s, 1H, -COOH).[\[1\]](#)
 - ~7.8-7.9 ppm (d, 2H, Ar-H ortho to COOH).[\[1\]](#)
 - ~7.1-7.3 ppm (m, Indoline Ar-H).[\[1\]](#)
 - ~6.6-6.8 ppm (d, 2H, Ar-H ortho to N).[\[1\]](#)
 - ~4.0 ppm (t, 2H, Indoline N-CH₂).
 - ~3.1 ppm (t, 2H, Indoline Ar-CH₂).
- **MS (ESI):**

- Calculated

.

- Observed

(Negative mode often preferred for carboxylic acids).[1]

References

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